

Preparing Stock Solutions of BMS-986188: An Application Note and Protocol

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Compound of Interest

Compound Name: **BMS-986188**

Cat. No.: **B606294**

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This document provides detailed protocols and essential data for the preparation of stock solutions of **BMS-986188**, a selective positive allosteric modulator (PAM) of the δ -opioid receptor (DOR). Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental results.

Chemical and Physical Properties

BMS-986188 is a potent and selective tool for studying the pharmacology of the δ -opioid receptor.^[1] A summary of its key properties is presented in the table below.

Property	Value
Molecular Formula	<chem>C30H31BrO4</chem>
Molecular Weight	535.47 g/mol
CAS Number	1776115-10-6
Appearance	Crystalline solid
Purity	$\geq 98\%$

Solubility Data

The solubility of **BMS-986188** in common laboratory solvents is crucial for the preparation of stock solutions. The following table summarizes known solubility data.

Solvent	Solubility	Notes
DMSO	≥ 62.5 mg/mL (≥ 116.72 mM)	Warming and ultrasonication may be required to achieve complete dissolution.
DMF	~1 mg/mL	
DMF:PBS (pH 7.2) (1:2)	~0.3 mg/mL	
Ethanol	Slightly soluble	

Recommended Storage Conditions

Proper storage of both the solid compound and its stock solutions is vital to maintain its stability and activity.

Form	Storage Temperature	Duration
Solid Powder	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot stock solutions into single-use volumes.

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMS-986188** in dimethyl sulfoxide (DMSO).

Materials:

- **BMS-986188** powder
- Anhydrous or high-purity DMSO
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Vortex mixer
- Water bath or heating block
- Ultrasonic bath

Procedure:

- Equilibrate: Allow the vial containing **BMS-986188** powder to come to room temperature before opening to prevent condensation of moisture.
- Weigh: Accurately weigh the desired amount of **BMS-986188** powder using a calibrated analytical balance and transfer it to a sterile vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.35 mg of **BMS-986188**.
- Solvent Addition: Add the calculated volume of DMSO to the vial. For the 5.35 mg of **BMS-986188**, add 1 mL of DMSO.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, gently warm the solution to 37-40°C in a water bath or on a heating block for 5-10 minutes. Caution: Avoid excessive heat.
 - If necessary, sonicate the solution in an ultrasonic bath for 5-10 minutes.

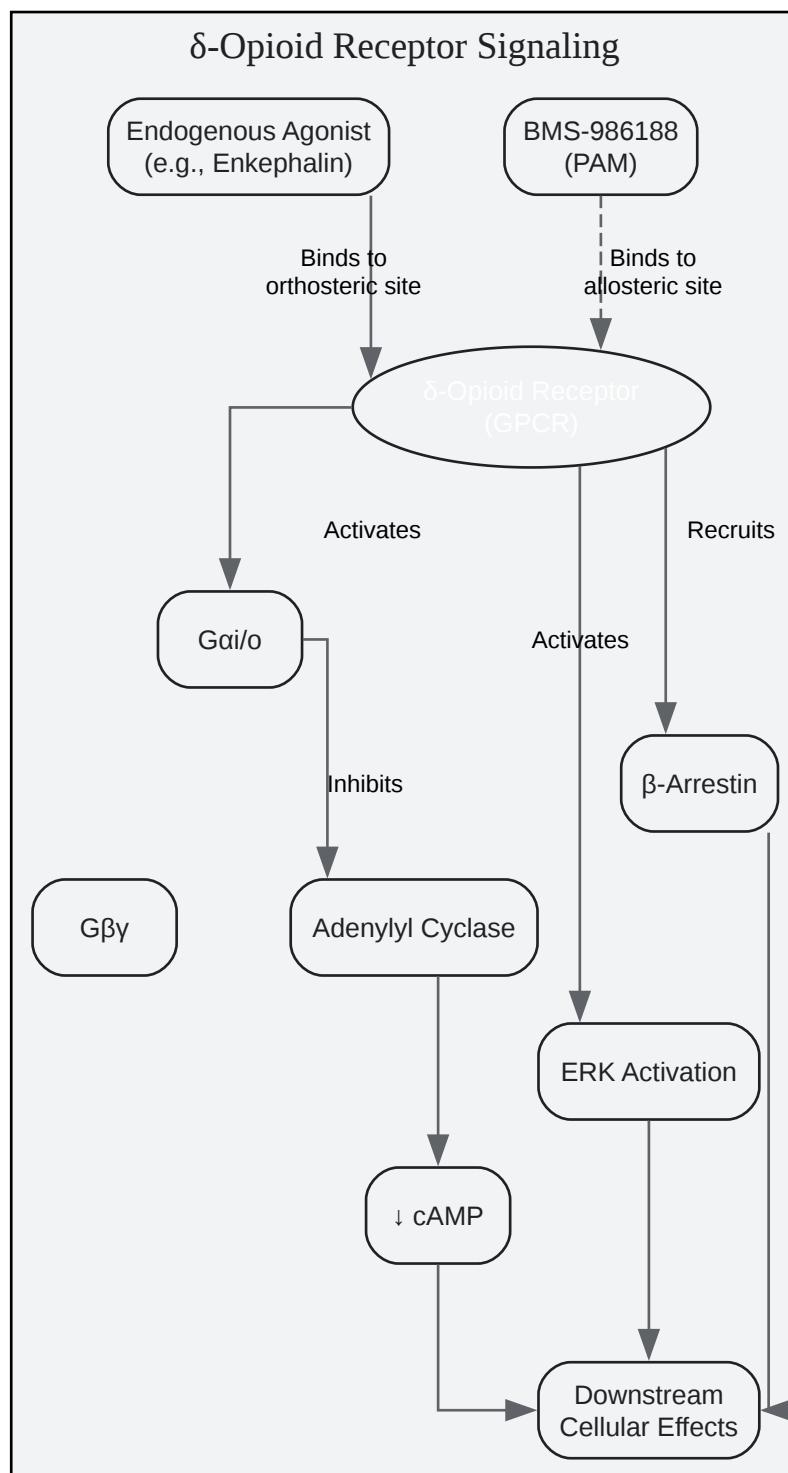
- Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Calculation of Mass for a 1 mM Stock Solution:

Desired Volume	1 mg	5 mg	10 mg
Volume of Solvent	1.8675 mL	9.3375 mL	18.675 mL

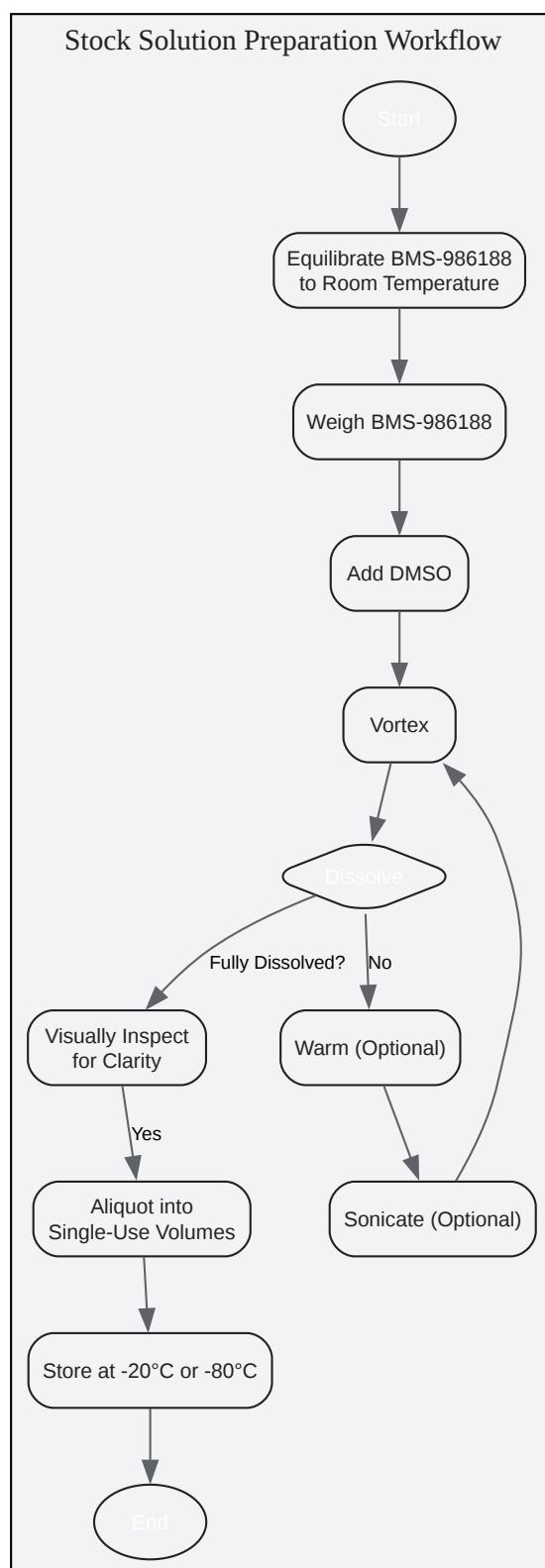
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **BMS-986188** and the experimental workflow for preparing a stock solution.



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Caption: δ-Opioid Receptor Signaling Pathway Modulated by **BMS-986188**.

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References

- 1. [biorxiv.org \[biorxiv.org\]](https://www.ncbi.nlm.nih.gov/pmc/articles/PMC10000000/)
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